

2-hydrazinobenzothiazole CAS number and registry information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydrazinobenzothiazole

Cat. No.: B1674376

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A Comprehensive Technical Guide to 2-Hydrazinobenzothiazole

An In-depth Analysis for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **2-hydrazinobenzothiazole**, a versatile heterocyclic compound. It serves as a critical building block in the synthesis of various biologically active molecules, making it a compound of significant interest in medicinal chemistry, agricultural science, and material science. This document outlines its chemical registry information, physicochemical properties, detailed synthesis protocols, and key applications, with a focus on its role in drug development.

Registry Information and Physicochemical Properties

2-Hydrazinobenzothiazole is a solid, crystalline powder, typically white to light orange in color[1][2]. Its core structure features a bicyclic benzothiazole ring system bonded to a hydrazine group[3]. This unique combination of functional groups makes it a valuable intermediate for further chemical modifications[4].

Table 1: Chemical Identifiers and Registry Numbers

Identifier	Value	Reference
CAS Number	615-21-4	[1][2][5][6][7][8][9]
EC Number	210-416-6	[5][6][8]
MDL Number	MFCD00041849	[2][6][8]
PubChem Substance ID	24883194	[6][8]
Reaxys Registry Number	5061	
UNSPSC Code	12352100	[2][6]

| FDA UNII | JS4DO3CU7W | [2] |

Table 2: Physicochemical and Spectral Data

Property	Value	Reference
Molecular Formula	C ₇ H ₇ N ₃ S	[1][2][5][6][7][8]
Molecular Weight	165.22 g/mol	[1][2][5][6][7][8]
Physical Form	Solid, powder to crystal	[1][2][5][8]
Melting Point	198-202 °C	[1][2][6][8]
Boiling Point (Predicted)	325.8 - 352.4 °C	[1][2][5]
Density (Estimate)	1.24 - 1.35 g/cm ³	[1][2][9]
pKa (Predicted)	2.81 ± 0.20	[1][2]
InChI Key	JYSUYJCLUODSLN- UHFFFAOYSA-N	[1][2][6][8]

| SMILES String | NNc1nc2ccccc2s1 | [6][8] |

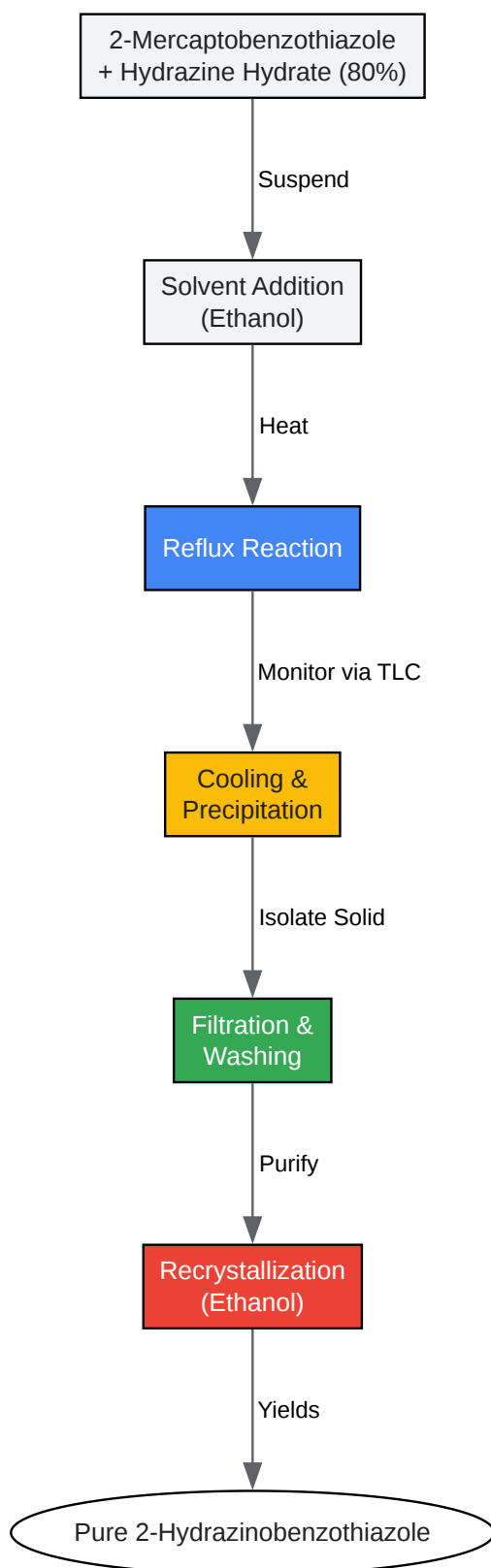
Synthesis and Experimental Protocols

The synthesis of **2-hydrazinobenzothiazole** and its derivatives can be achieved through several routes. The most common methods involve the nucleophilic substitution of a leaving group at the 2-position of the benzothiazole ring with hydrazine.

A widely cited method involves the reaction of 2-mercaptobenzothiazole with hydrazine hydrate. This protocol is noted for its efficiency and straightforward procedure.

Experimental Protocol:

- A mixture of 2-mercaptobenzothiazole and an excess of 80% hydrazine hydrate is prepared in a suitable solvent, such as ethanol[3][10].
- The reaction mixture is heated under reflux for a specified period[3].
- The progress of the reaction can be monitored using techniques like Thin Layer Chromatography (TLC).
- Upon completion, the mixture is cooled, often in an ice bath, to facilitate the precipitation of the product[10].
- The resulting solid is collected by filtration, washed with cold water and/or ethanol to remove impurities, and then purified by recrystallization from a suitable solvent like ethanol[10].



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Caption: General workflow for the synthesis of **2-hydrazinobenzothiazole**.

2-Hydrazinobenzothiazole is a valuable precursor for creating a library of derivatives. For instance, N'-substituted monohydrazides of dicarboxylic acids can be prepared by reacting it with anhydrides.

Experimental Protocol:

- Dissolve **2-hydrazinobenzothiazole** (e.g., 0.020 mol) in heated 96% ethanol (e.g., 150 cm³) [\[11\]](#).
- Remove the heat source and add the corresponding dicarboxylic acid anhydride (0.020 mol) in small portions while stirring [\[11\]](#).
- Crystallization of the product typically begins within 2-3 minutes [\[11\]](#).
- After cooling the mixture to room temperature (approx. 20 °C), collect the product using a Büchner funnel [\[11\]](#).
- Wash the collected solid under suction with water and then with ethanol to remove residual reactants [\[11\]](#).

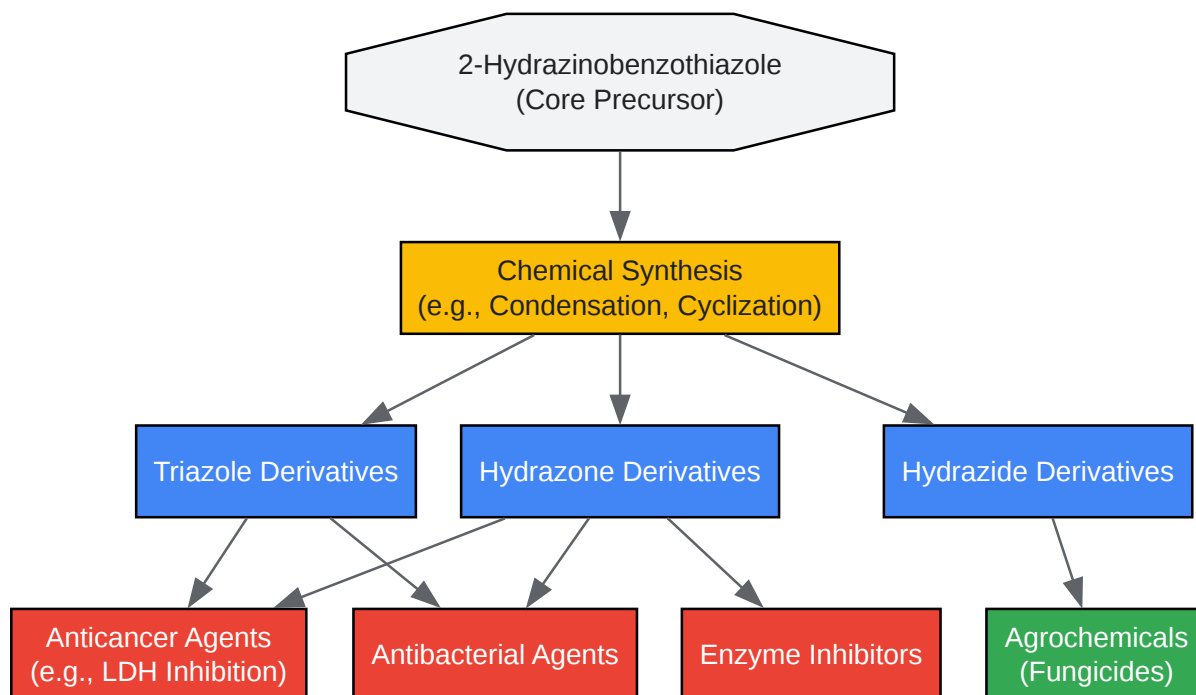
Applications and Biological Activity

The unique chemical structure of **2-hydrazinobenzothiazole** makes it a versatile intermediate in several fields.

- **Pharmaceutical Development:** It is a key building block in the synthesis of novel therapeutic agents. Derivatives have shown significant potential as anticancer agents by targeting enzymes like lactate dehydrogenase (LDH) or exhibiting antiproliferative activity against various human cancer cell lines, including breast cancer (MCF-7) and pancreatic adenocarcinoma (Capan-1) [\[4\]](#) [\[10\]](#) [\[12\]](#).
- **Agricultural Chemicals:** The compound is used to formulate agrochemicals, including effective fungicides and herbicides for crop protection [\[4\]](#).
- **Analytical Chemistry:** It is employed in analytical methods, such as for the detection of heavy metals and in spectrophotometric analysis [\[4\]](#) [\[13\]](#).

- Material Science: **2-Hydrazinobenzothiazole** can be incorporated into polymers to enhance their thermal stability and mechanical properties[4].

The biological activity of its derivatives is a major focus of current research. Studies have demonstrated that modifications to the hydrazine group can lead to compounds with potent and selective biological effects, including antibacterial and anticancer properties[10][12].



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Caption: Logical flow from **2-hydrazinobenzothiazole** to its applications.

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- To cite this document: BenchChem. [2-hydrazinobenzothiazole CAS number and registry information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674376#2-hydrazinobenzothiazole-cas-number-and-registry-information]

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